

# Application Note and Protocol: Purification of Methyl 2-methyl-3-nitrobenzoate by Recrystallization

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## Compound of Interest

Compound Name: Methyl 2-methyl-3-nitrobenzoate

Cat. No.: B145464

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Recrystallization is a fundamental technique for the purification of solid organic compounds. This method relies on the differential solubility of the target compound and its impurities in a suitable solvent at varying temperatures. An ideal recrystallization solvent dissolves the compound sparingly at room temperature but demonstrates high solubility at an elevated temperature. Upon controlled cooling, the purified compound crystallizes out of the solution, while impurities remain dissolved in the mother liquor. This application note provides a detailed protocol for the purification of **Methyl 2-methyl-3-nitrobenzoate** via recrystallization, a critical step for ensuring high purity in research and drug development settings. While a specific, optimized protocol for **Methyl 2-methyl-3-nitrobenzoate** is not widely published, this guide is based on established principles of recrystallization and data from structurally similar compounds, such as methyl 3-nitrobenzoate.<sup>[1][2][3][4]</sup>

## Data Presentation

The following table summarizes the key physical and chemical properties of **Methyl 2-methyl-3-nitrobenzoate** and potential recrystallization solvents.

Parameter	Value	Reference
Compound Properties		
Chemical Name	Methyl 2-methyl-3-nitrobenzoate	[5][6]
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>4</sub>	[5][6]
Molecular Weight	195.17 g/mol	[5][6]
Melting Point	62-65 °C	
Appearance	White to brown crystalline powder	[7][8]
Suggested Solvents		
Primary Solvent	Ethanol (or Methanol)	[1][4][9][10]
Co-solvent (optional)	Deionized Water	

## Experimental Protocol

This protocol is a general guideline. Optimization of solvent choice, volumes, and temperatures may be necessary to achieve the best results.

Materials and Equipment:

- Crude **Methyl 2-methyl-3-nitrobenzoate**
- Ethanol (reagent grade) or Methanol (reagent grade)
- Deionized water
- Erlenmeyer flasks (various sizes)
- Hotplate with magnetic stirring capabilities
- Magnetic stir bars

- Buchner funnel and flask
- Filter paper (appropriately sized for the Buchner funnel)
- Glass stirring rod
- Spatula
- Ice bath
- Drying oven or vacuum desiccator
- Melting point apparatus

Procedure:

#### 1. Solvent Selection and Dissolution:

- Place a small amount of crude **Methyl 2-methyl-3-nitrobenzoate** into a test tube.
- Add a few drops of the chosen solvent (e.g., ethanol) at room temperature and observe the solubility. The compound should be sparingly soluble.
- Gently heat the test tube. The compound should fully dissolve. If it does not, add more solvent dropwise until it does.
- Allow the solution to cool to room temperature and then in an ice bath. Crystals should form. This confirms the suitability of the solvent.
- Transfer the bulk of the crude **Methyl 2-methyl-3-nitrobenzoate** to an Erlenmeyer flask.
- Add the minimum amount of hot ethanol (or methanol) required to completely dissolve the solid. This is a critical step to ensure a good yield.<sup>[3]</sup> The solution should be heated gently on a hotplate with stirring.

#### 2. Hot Filtration (if necessary):

- If any insoluble impurities are observed in the hot solution, perform a hot filtration.

- Pre-heat a second Erlenmeyer flask and a gravity funnel with a fluted filter paper on the hotplate.
- Quickly pour the hot solution through the fluted filter paper into the pre-heated flask. This step should be done rapidly to prevent premature crystallization in the funnel.

### 3. Crystallization:

- Remove the flask containing the clear, hot solution from the heat and cover it with a watch glass.
- Allow the solution to cool slowly to room temperature without disturbance. Slow cooling promotes the formation of larger, purer crystals.
- Once the flask has reached room temperature, place it in an ice bath for at least 30 minutes to maximize the yield of the crystals.

### 4. Isolation of Crystals:

- Set up a Buchner funnel with a piece of filter paper that fits snugly and wet it with a small amount of the cold recrystallization solvent.
- Turn on the vacuum source and pour the cold crystal slurry into the Buchner funnel.
- Wash the crystals with a small amount of ice-cold solvent to remove any remaining mother liquor. Use a minimal amount of solvent to avoid redissolving the product.<sup>[9]</sup>
- Keep the vacuum on to pull air through the crystals for several minutes to help them dry.

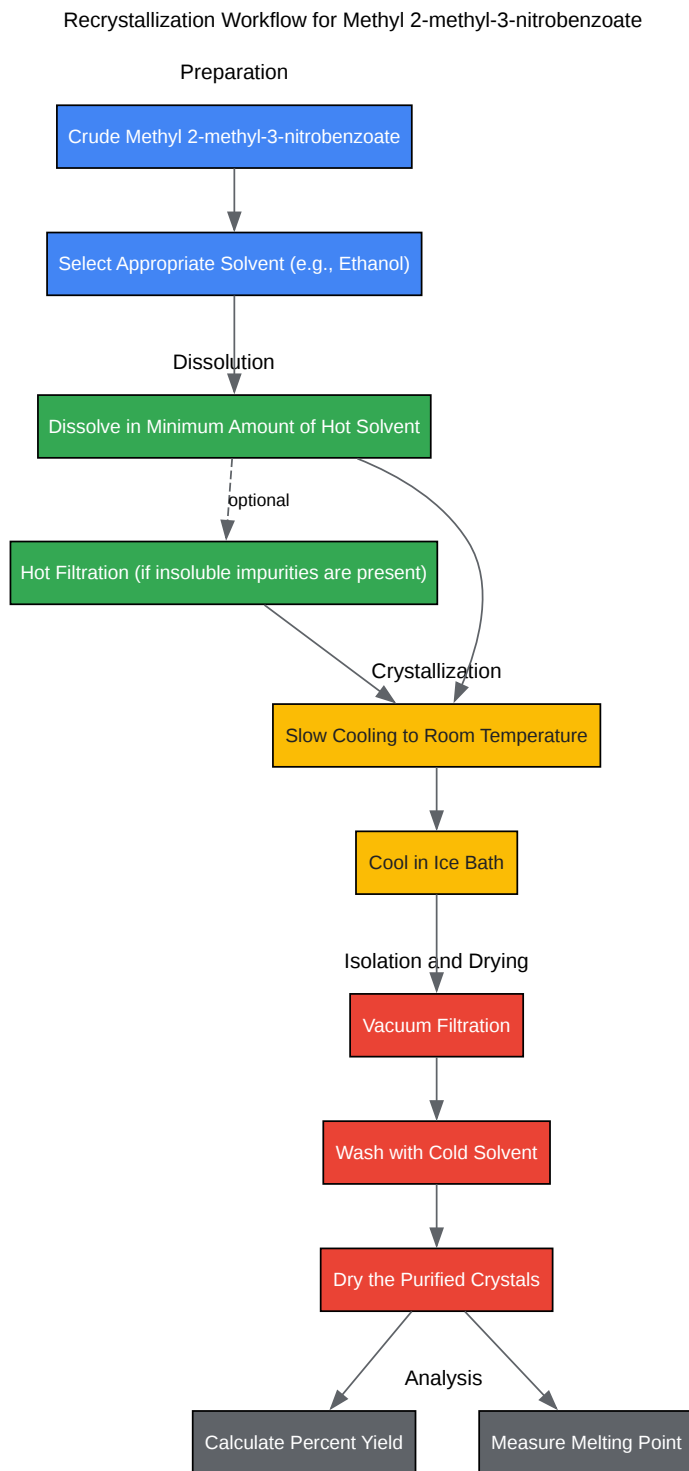
### 5. Drying:

- Carefully remove the filter paper with the purified crystals from the Buchner funnel.
- Place the crystals on a pre-weighed watch glass and allow them to air dry or dry in a desiccator or a low-temperature oven (temperature should be well below the melting point of the compound).

### 6. Characterization:

- Once the crystals are completely dry, determine the final mass and calculate the percent yield.
- Measure the melting point of the purified crystals. A sharp melting point close to the literature value (62-65 °C) is an indication of high purity.

## Visualizations



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Caption: Workflow for the purification of **Methyl 2-methyl-3-nitrobenzoate**.

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## References

- 1. echemi.com [echemi.com]
- 2. benchchem.com [benchchem.com]
- 3. pmt.physicsandmathstutor.com [pmt.physicsandmathstutor.com]
- 4. benchchem.com [benchchem.com]
- 5. Methyl 2-methyl-3-nitrobenzoate | C<sub>9</sub>H<sub>9</sub>NO<sub>4</sub> | CID 601165 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Methyl 3-nitro-2-methylbenzoate | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompass.com]
- 7. Methyl 2-Methyl-3-nitrobenzoate | 59382-59-1 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 8. Methyl 2-Methyl-3-nitrobenzoate | CymitQuimica [cymitquimica.com]
- 9. southalabama.edu [southalabama.edu]
- 10. amherst.edu [amherst.edu]
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